Technical Deep Dive: 2-Methyl-2'-deoxyadenosine (2-Me-dA)

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Compound of Interest	
Compound Name:	*2-Methyl-2'-deoxyadenosine*
CAS No.:	*110952-90-4*
Cat. No.:	*B3213012*

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Part 1: Executive Summary & Chemical Identity

2-Methyl-2'-deoxyadenosine (2-Me-dA) is a modified nucleoside where a methyl group replaces the hydrogen at the C2 position of the adenine nucleobase. Unlike the stabilizing 2-amino-dA (diaminopurine), 2-Me-dA introduces a hydrophobic moiety into the DNA minor groove, altering hydration patterns and enzymatic recognition without disrupting Watson-Crick base pairing.

Key Technical Characteristics:

- IUPAC Name: 9-(2-deoxy-

  -D-erythro-pentofuranosyl)-2-methyl-9H-purin-6-amine.
- Molecular Formula:
- Molecular Weight: 265.27 g/mol .
- Base Pairing: Pairs with Thymine (T) via two hydrogen bonds.

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- Primary Utility: Adenosine Deaminase (ADA) resistance, minor groove probing, and antisense oligonucleotide (ASO) modification.

Part 2: Chemical Structure & Properties

Structural Analysis

The defining feature of 2-Me-dA is the C2-methylation. In a standard B-DNA helix, the C2 position of adenine faces the minor groove.

- Steric Impact: The methyl group is bulkier than the hydrogen it replaces (

  van der Waals radius vs.

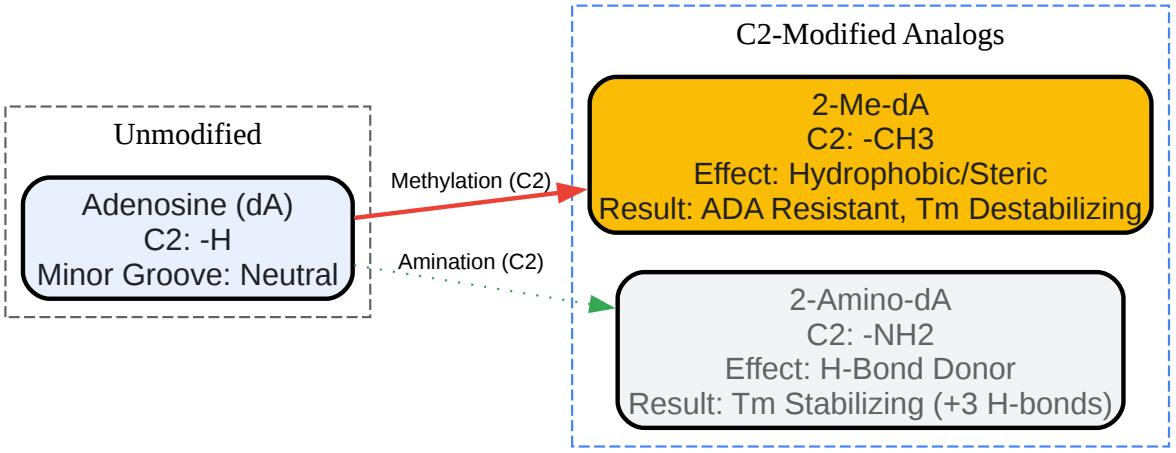
). This creates a "bump" in the minor groove.
- Hydration: The hydrophobic methyl group disrupts the "spine of hydration"—the ordered water molecules that typically stabilize the minor groove of A-tracts. This disruption often leads to a reduction in duplex thermal stability (

) compared to unmodified adenosine, contrasting sharply with 2-amino-dA, which stabilizes the duplex via an additional hydrogen bond.
- Electronic Effect: The electron-donating methyl group increases the basicity of the purine ring slightly but does not alter the N1/N6 hydrogen bonding face.

Visualization: Structural Comparison

The following diagram illustrates the structural relationship between Adenosine, 2-Me-dA, and the stabilizing 2-Amino-dA.

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Caption: Structural divergence of C2-modified adenosine analogs. 2-Me-dA introduces a hydrophobic methyl group, whereas 2-Amino-dA introduces a hydrogen-bonding amino group.

Part 3: Synthesis & Incorporation[1]

Direct methylation of adenosine at C2 is chemically challenging due to the higher reactivity of the N1 and N6 positions. The preferred synthetic route utilizes a cross-coupling approach starting from a halogenated precursor, typically 2-chloro-2'-deoxyadenosine (Cladribine).

Synthetic Route: Palladium-Catalyzed Cross-Coupling

This protocol describes the conversion of 2-chloro-dA to 2-Me-dA, followed by phosphoramidite generation for solid-phase synthesis.

Step 1: Protection The 3' and 5' hydroxyls of 2-chloro-2'-deoxyadenosine are protected (e.g., with TBDMS or acetyl groups) to prevent side reactions.

Step 2: Suzuki-Miyaura Coupling The C2-chloride is a good leaving group for Palladium-catalyzed cross-coupling.

- Reagents: Methylboronic acid (

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),

(catalyst), Phosphine ligand (e.g., TPP or S-Phos), Base (

).

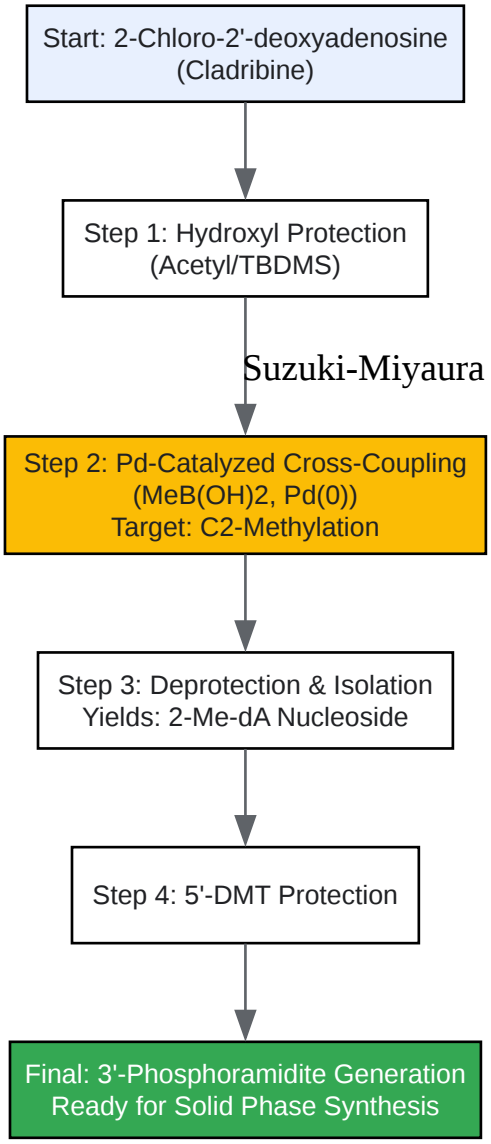
- Mechanism: Oxidative addition of Pd into the C2-Cl bond, followed by transmetallation with the methylboronate, and reductive elimination to form the C2-Me bond.

Step 3: Phosphoramidite Conversion

- 5'-Dimethoxytritylation (DMT): Standard protection of the 5'-OH.
- 3'-Phosphitylation: Reaction with 2-cyanoethyl N,N-diisopropylchlorophosphoramidite.

Synthesis Workflow Diagram

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Caption: Synthetic pathway from commercially available Cladribine to the 2-Me-dA phosphoramidite building block.

Part 4: Biological Implications & Applications[2]

Adenosine Deaminase (ADA) Resistance

Mechanism: ADA catalyzes the irreversible deamination of adenosine to inosine. The enzyme requires access to the C6-amino group and the N1 position.

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- Effect of 2-Me-dA: The methyl group at C2 creates steric hindrance near the active site pocket of ADA. It may also alter the electron density of the purine ring, rendering the molecule a poor substrate for the enzyme.
- Result: 2-Me-dA oligonucleotides are highly resistant to degradation in serum, extending their half-life significantly compared to unmodified DNA.

Thermal Stability ( )

Contrary to the stabilizing effect of 2-amino-dA, 2-Me-dA is generally destabilizing to the DNA duplex.

- : Typically

  to

  per modification.
- Cause: The hydrophobic methyl group protrudes into the minor groove, displacing the "spine of hydration" water molecules that bridge the strands in A-T rich regions. It does not form the cross-strand hydrogen bond seen with 2-amino-A.

Data Summary Table

Feature	Adenosine (dA)	2-Amino-dA	2-Methyl-dA (2-Me-dA)
C2 Substituent	Hydrogen (-H)	Amine (-NH2)	Methyl (-CH3)
Base Pairing	2 H-bonds (vs T)	3 H-bonds (vs T)	2 H-bonds (vs T)
Duplex Stability ( )	Reference	Stabilizing (+3°C/mod)	Destabilizing (~ -1°C/mod)
ADA Resistance	None (Rapid metabolism)	Moderate	High
Groove Interaction	Neutral	H-bond Donor	Hydrophobic / Steric

Part 5: Experimental Protocols

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Protocol A: Synthesis of 2-Me-dA via Suzuki Coupling

Validates the chemical identity of the base.

- Reactants: Dissolve 1 mmol of protected 2-chloro-dA in degassed 1,4-dioxane/water (4:1).
- Catalyst: Add 10 mol%

  or

  with S-Phos.
- Coupling: Add 2.0 equiv. Methylboronic acid and 3.0 equiv.

  .
- Conditions: Reflux at 100°C for 4–12 hours under Argon. Monitor by TLC/LC-MS.
- Workup: Filter through Celite, concentrate, and purify via silica gel chromatography (DCM/MeOH gradient).

Protocol B: Measurement of 2-Me-dA Oligonucleotides

Validates the structural impact on the duplex.

- Preparation: Prepare

  duplex DNA in buffer (10 mM sodium phosphate, 100 mM NaCl, pH 7.0).
  - Control: 5'-GCG TTT TTT GCG-3' + Complement.
  - Test: 5'-GCG TTT (2-Me-A)TT GCG-3' + Complement.
- Ramp: Heat from 20°C to 90°C at a rate of 0.5°C/min, monitoring absorbance at 260 nm.
- Analysis: Determine

  from the first derivative of the melting curve (

).

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- Expectation: The Test duplex should show a lower

  than the Control.

References

- Synthesis of 2-Substituted Adenosine Analogs
  - Title: Palladium-catalyzed cross-coupling reactions of 2-chloroadenosine deriv
  - Source:Journal of Organic Chemistry.
  - Context: Describes the Suzuki-Miyaura coupling conditions for C2-methyl
- ADA Resistance & Biological Activity
  - Title: 2'-Deoxyadenosine selectively kills nonneuronal cells... (ADA inhibition context).
  - Source:Brain Research.
  - Context: Discusses the toxicity and metabolic stability of dA analogs.
- Thermodynamic Stability of Modified DNA
  - Title: Effects of Adenine Methylation on the Structure and Thermodynamic Stability of DNA.
  - Source:NIH / PMC.
  - Context: Details the destabilizing effects of methyl groups in specific DNA grooves.
- Phosphoramidite Chemistry
  - Title: A Simple Guide to Phosphoramidite Chemistry.
  - Source:Twist Bioscience.
  - Context: General protocol for oligonucleotide synthesis using modified amidites.

- To cite this document: BenchChem. [Technical Deep Dive: 2-Methyl-2'-deoxyadenosine (2-Me-dA)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3213012/docs#technical-deep-dive-2-methyl-2-deoxyadenosine-2-me-da]

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